

7-Aminoindolin-2-one CAS number and molecular weight

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Compound of Interest

Compound Name: 7-Aminoindolin-2-one

Cat. No.: B1599909

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In-Depth Technical Guide: 7-Aminoindolin-2-one

For Researchers, Scientists, and Drug Development Professionals

Core Compound Overview

7-Aminoindolin-2-one, also known as 7-aminooxindole, is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and drug discovery. Its indolinone core is a privileged scaffold found in numerous biologically active molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and known biological relevance.

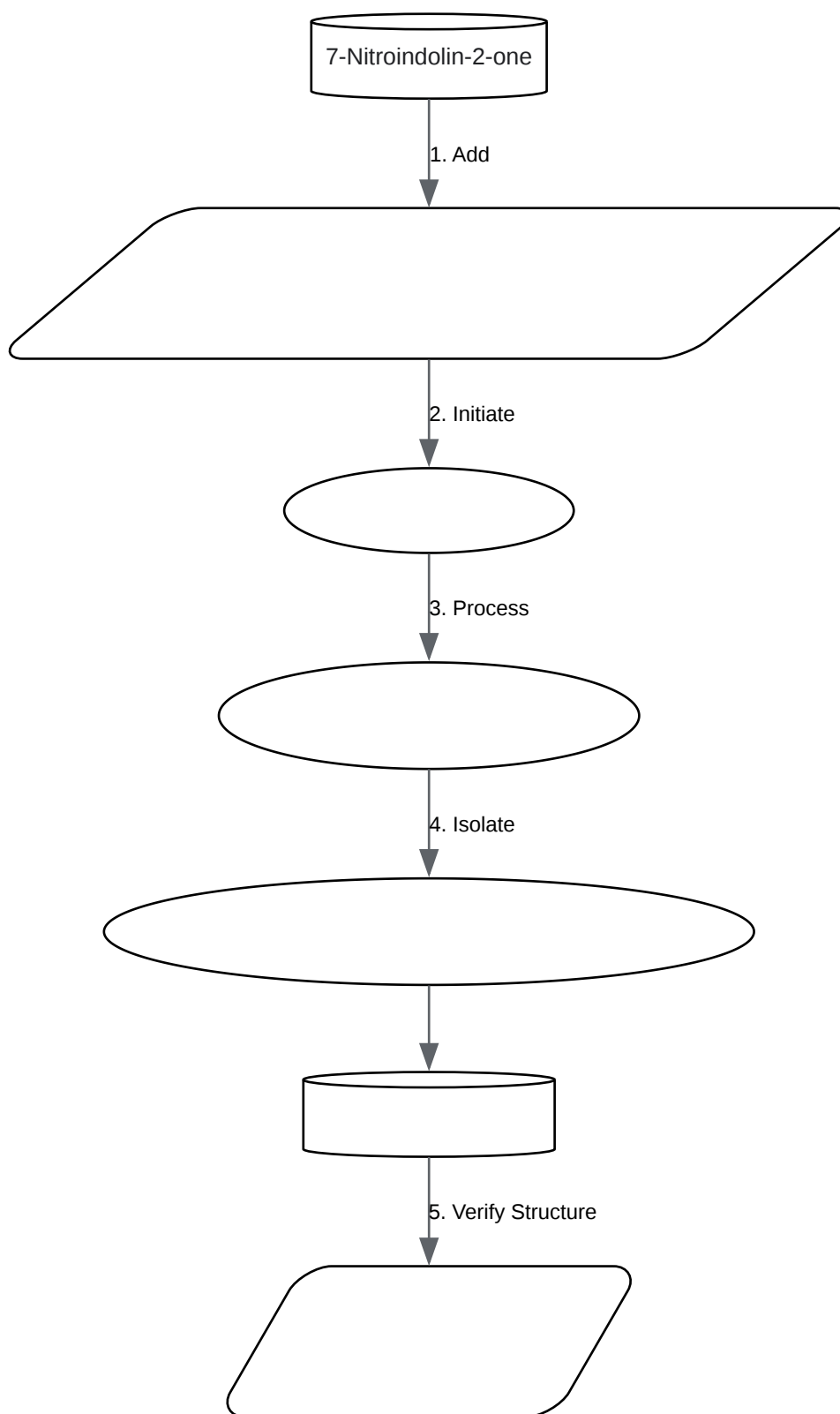
Chemical and Physical Data

Property	Value	Source
CAS Number	25369-32-8	PubChem
Molecular Formula	C ₈ H ₈ N ₂ O	PubChem
Molecular Weight	148.16 g/mol	Calculated
IUPAC Name	7-amino-1,3-dihydroindol-2-one	PubChem
Synonyms	7-Aminooxindole	-

Synthesis of 7-Aminoindolin-2-one

While various methods exist for the synthesis of substituted indolin-2-ones, a common and effective strategy for preparing **7-Aminoindolin-2-one** involves the reduction of a nitro-substituted precursor. A representative synthetic workflow is outlined below.

Experimental Workflow: Synthesis of 7-Aminoindolin-2-one



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Caption: General workflow for the synthesis of **7-Aminoindolin-2-one**.

Detailed Experimental Protocol

A representative experimental protocol for the synthesis of **7-Aminoindolin-2-one** via the reduction of 7-nitroindolin-2-one is as follows:

- **Dissolution:** 7-Nitroindolin-2-one is dissolved in a suitable solvent, such as ethanol or ethyl acetate, in a reaction vessel.
- **Catalyst Addition:** A catalytic amount of palladium on carbon (10% Pd/C) is added to the solution.
- **Hydrogenation:** The reaction mixture is subjected to a hydrogen atmosphere (typically via a hydrogen-filled balloon or a Parr hydrogenator) and stirred vigorously at room temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material is completely consumed.
- **Filtration:** Upon completion, the reaction mixture is filtered through a pad of Celite to remove the palladium catalyst.
- **Concentration:** The filtrate is concentrated under reduced pressure to yield the crude product.
- **Purification:** The crude **7-Aminoindolin-2-one** is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to afford the pure product.

Biological Significance and Applications

7-Aminoindolin-2-one is a key intermediate in the synthesis of a wide range of biologically active compounds. The amino group at the 7-position provides a convenient handle for further chemical modifications, allowing for the generation of diverse libraries of compounds for drug discovery.

Derivatives of the indolin-2-one scaffold have shown promise in several therapeutic areas:

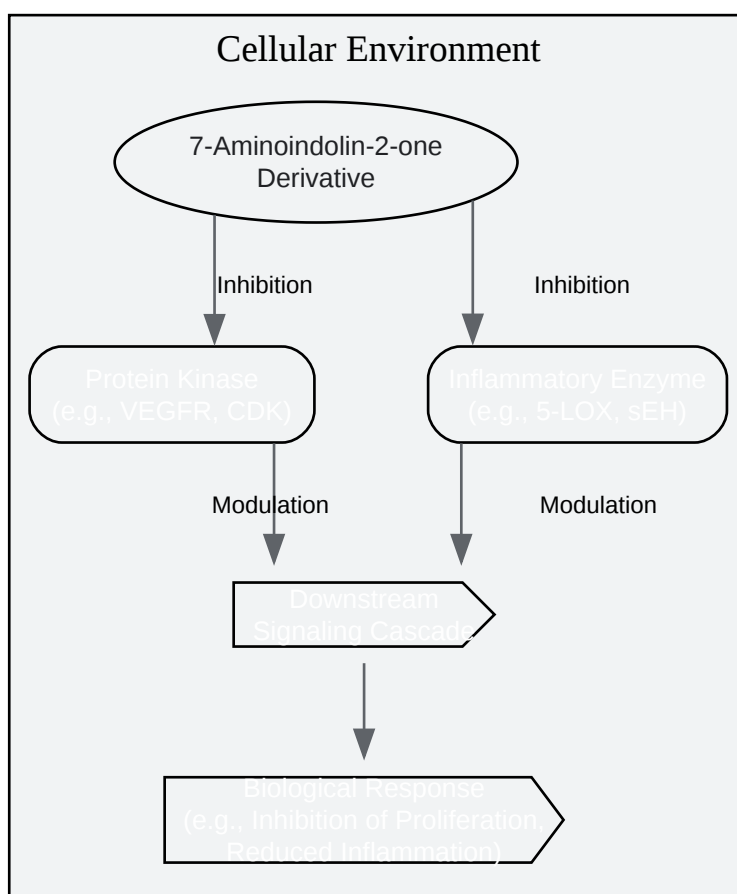
- **Anti-inflammatory Agents:** Certain indolin-2-one derivatives have been investigated as dual inhibitors of 5-lipoxygenase (5-LOX) and soluble epoxide hydrolase (sEH), which are key

enzymes in the inflammatory cascade.

- **Anticancer Agents:** The indolin-2-one core is present in several kinase inhibitors that target signaling pathways involved in cancer cell proliferation and angiogenesis.
- **Central Nervous System (CNS) Activity:** Some derivatives have been explored for their potential as cerebroprotective agents.

Potential Signaling Pathway Modulation

While specific signaling pathways directly modulated by the parent **7-Aminoindolin-2-one** are not extensively documented, its derivatives have been shown to interact with various cellular signaling cascades. The following diagram illustrates a hypothetical interaction based on the known activities of its derivatives.



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